

# An In-depth Technical Guide to Barium Antimonate (CAS Number 15600-59-6)

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## Compound of Interest

Compound Name: *Barium antimonate*

Cat. No.: *B094493*

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## Introduction

**Barium antimonate** (CAS No. 15600-59-6) is an inorganic compound with the chemical formula  $\text{BaSb}_2\text{O}_6$  or  $\text{Ba}(\text{SbO}_3)_2$ .<sup>[1]</sup> It belongs to the family of mixed-metal oxides and is primarily recognized for its applications in materials science, particularly in the production of ceramics and electronic components.<sup>[1]</sup> This technical guide provides a comprehensive overview of the known properties, synthesis, and potential research avenues for **barium antimonate**, with a focus on aspects relevant to scientific and industrial research.

## Chemical and Physical Properties

While specific experimental data for **barium antimonate** is limited in publicly available literature, the following table summarizes its known and inferred properties.

Property	Value/Description	Citation
CAS Number	15600-59-6	
Molecular Formula	Ba <sub>3</sub> O <sub>8</sub> Sb <sub>2</sub> (often represented as BaSb <sub>2</sub> O <sub>6</sub> or Ba(SbO <sub>3</sub> ) <sub>2</sub> )	
Molecular Weight	783.5 g/mol	
IUPAC Name	barium(2+);distiborate	
Appearance	Not specified, likely a solid powder.	
Crystal Structure	Typically described as having a pyrochlore-like structure.	
Key Properties	High thermal stability, UV resistance, and notable dielectric properties.	
Solubility	No specific data available. Generally, mixed-metal oxides have low solubility in water.	
Melting Point	Not specified. High thermal stability suggests a high melting point.	
Density	No specific data available.	

## Synthesis of Barium Antimonate

The primary method for synthesizing **barium antimonate** is through a high-temperature solid-state reaction.<sup>[1]</sup> This conventional technique is widely used for producing polycrystalline ceramic materials.

## Experimental Protocol: Solid-State Synthesis

Objective: To synthesize polycrystalline **barium antimonate**.

Materials:

- Barium carbonate ( $\text{BaCO}_3$ ) or Barium oxide ( $\text{BaO}$ )
- Antimony pentoxide ( $\text{Sb}_2\text{O}_5$ )
- Mortar and pestle (agate or alumina)
- Alumina crucible
- High-temperature furnace

#### Methodology:

- **Stoichiometric Mixing:** Accurately weigh stoichiometric amounts of the barium precursor ( $\text{BaCO}_3$  or  $\text{BaO}$ ) and antimony pentoxide ( $\text{Sb}_2\text{O}_5$ ).
- **Homogenization:** Intimately mix the precursors using a mortar and pestle to ensure a homogeneous powder mixture.
- **Calcination:** Transfer the homogenized powder to an alumina crucible. Place the crucible in a high-temperature furnace.
- **Heating Profile:** Heat the mixture in air to approximately  $1200^\circ\text{C}$ .<sup>[1]</sup> The reaction temperature and duration are critical parameters that influence the completeness of the reaction and the crystallinity of the final product. A typical duration can be several hours.
- **Cooling and Characterization:** After the calcination period, allow the furnace to cool down to room temperature. The resulting product is **barium antimonate**. Characterization can be performed using techniques such as X-ray diffraction (XRD) to confirm the crystal structure.

A flowchart of the solid-state synthesis of **Barium Antimonate**.

## Applications

**Barium antimonate**'s properties make it suitable for specialized industrial applications:

- **Opacifier in Enamels:** It has been utilized as an opacifying agent in enamels applied to cast iron.<sup>[1]</sup>

- **Varistor-Ceramic Compositions:** It serves as a useful additive in varistor-ceramics, which are materials with non-linear voltage-current characteristics used in surge protectors.<sup>[1]</sup>
- **Flame Retardants:** Its high thermal stability suggests potential use in flame-retardant materials.

## Biological Activity and Relevance to Drug Development

Currently, there is a significant lack of publicly available scientific literature on the biological activity, cytotoxicity, or potential therapeutic applications of **barium antimonate** specifically. The primary focus of research on this compound has been within materials science.

For a comprehensive understanding, it is important to consider the known biological effects of its constituent elements, barium and antimony, while exercising caution that these properties may not be directly applicable to the compound form of **barium antimonate**.

- **Antimony Compounds in Medicine:** Certain antimony-containing compounds, such as meglumine antimoniate and sodium stibogluconate, have a long history of use as antiparasitic drugs, particularly for the treatment of leishmaniasis. These compounds are generally considered prodrugs that are metabolized to the more toxic trivalent antimony species.
- **Toxicity of Barium:** The toxicity of barium is highly dependent on its solubility. Soluble barium salts can be toxic, primarily affecting muscle function by interfering with potassium channels. Insoluble barium compounds, such as barium sulfate, are used as contrast agents in medical imaging due to their low toxicity and high radio-opacity.

Given that **barium antimonate** is a mixed-metal oxide with likely low aqueous solubility, its toxicological profile is expected to be different from that of soluble barium or antimony salts. However, without specific studies on **barium antimonate**, any discussion of its biological effects remains speculative. The pyrochlore structure, which **barium antimonate** exhibits, is found in some materials being investigated for biomedical applications, such as in photocatalysis for regenerative medicine, but this is a broad area of research and not specific to **barium antimonate**.

The relationship between **Barium Antimonate**'s structure, properties, and applications.

## Conclusion and Future Perspectives

**Barium antimonate** is a material with well-defined applications in the ceramics and electronics industries, stemming from its robust physical and chemical properties. Its synthesis via solid-state reaction is a standard and scalable method. However, for the compound to be considered in the realm of drug development or for any biological application, a significant amount of fundamental research is required. Future studies would need to focus on:

- Detailed Physicochemical Characterization: Including precise measurements of solubility, melting point, density, and surface properties.
- Toxicology and Biocompatibility: In vitro and in vivo studies to determine the cytotoxicity and biocompatibility of **barium antimonate** are essential first steps.
- Biological Activity Screening: Systematic screening of the compound for any potential therapeutic effects, such as antimicrobial or anticancer activity.

Until such data becomes available, **barium antimonate** remains a material of interest primarily to materials scientists and engineers.

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## References

- 1. researchgate.net [researchgate.net]
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